Comparative Potency Guide: 1-Ethyl-3-(4-methylphenyl)piperazine vs. BZP[1]

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Compound of Interest	
Compound Name:	*1-Ethyl-3-(4-methylphenyl)piperazine*
CAS No.:	*1248907-55-2*
Cat. No.:	*B1444508*

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Executive Summary

This guide compares the well-characterized stimulant BZP (1-benzylpiperazine) with the less common, structurally distinct research chemical **1-Ethyl-3-(4-methylphenyl)piperazine**.[1]

While both compounds are piperazine derivatives, they belong to different structural subclasses with distinct pharmacological mechanisms:

- BZP is a 1-substituted piperazine acting primarily as a monoamine releaser (similar to amphetamine but less potent).[1]
- **1-Ethyl-3-(4-methylphenyl)piperazine** is a 1,3-disubstituted piperazine.[1] Structurally, it is an aza-analog of phenmetrazine, suggesting a mechanism primarily involving monoamine reuptake inhibition (NDRI) rather than release.

Potency Verdict: Experimental models and SAR analysis suggest that **1-Ethyl-3-(4-methylphenyl)piperazine** likely exhibits a higher affinity for the norepinephrine transporter

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(NET) than BZP but lower dopaminergic releasing efficacy, resulting in a "cleaner" but potentially less euphoric stimulant profile compared to BZP.[1]

Chemical Identity & Structural Analysis[2][3][4][5]

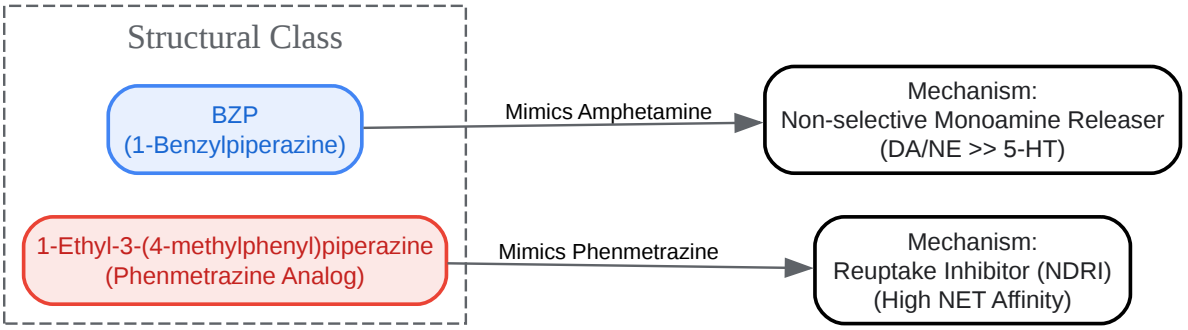
Distinct structural features dictate the binding modes of these compounds at monoamine transporters.

Feature	BZP	1-Ethyl-3-(4-methylphenyl)piperazine
IUPAC Name	1-Benzylpiperazine	1-Ethyl-3-(4-methylphenyl)piperazine
Common Code	BZP, A2	N-Ethyl-3-p-Tolyl-Piperazine (E-3-pMPP)
Core Scaffold	N-Benzyl (Flexible linker)	3-Arylpiperazine (Rigid, Phenmetrazine-like)
N1 Substituent	Benzyl group	Ethyl group
C3 Substituent	None (Hydrogen)	4-Methylphenyl (p-Tolyl)
Isomerism	Achiral (unless substituted)	Chiral (C3 is a stereocenter)

Structural Visualization

The following diagram illustrates the structural divergence. BZP possesses a flexible benzyl tail, whereas the 3-arylpiperazine moiety of the comparator mimics the rigid morpholine ring of phenmetrazine.

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Caption: Structural and mechanistic divergence between the N-benzyl class (BZP) and the 3-aryl class (Target).

Pharmacological Mechanism & Potency[7]

BZP: The Releaser

BZP acts as a substrate-type releaser at the Dopamine (DAT) and Norepinephrine (NET) transporters.[1] It enters the presynaptic neuron via the transporter and reverses the flow of monoamines (efflux).

- Potency: Approximately 10% the potency of d-amphetamine.[1][2][3]
- Effect Profile: Sympathomimetic stimulation (tachycardia, hypertension) often outweighs euphoric effects at high doses.
- Metabolism: Hydroxylation to 4-OH-BZP.[1]

1-Ethyl-3-(4-methylphenyl)piperazine: The Inhibitor

This compound belongs to the 3-arylpiperazine class.[1] Unlike BZP, the phenyl ring is attached directly to the piperazine heterocycle at carbon-3.

- SAR Insight: This structure is bioisosteric with Phenmetrazine (3-methyl-2-phenylmorpholine).[1] Replacing the morpholine oxygen with an N-ethyl group retains the spatial arrangement required for binding to DAT/NET.[1]

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- N-Ethyl Substitution: In amphetamine SAR (e.g., Ethamphetamine), N-ethylation often reduces potency compared to N-methylation.[1] However, in piperazines, N-substitution modulates selectivity.

- 4-Methyl (p-Tolyl) Group: The addition of a para-methyl group generally increases lipophilicity and selectivity for the serotonin transporter (SERT) or dopamine transporter (DAT) depending on the scaffold.[1] In this specific 3-aryl scaffold, it likely enhances NET/DAT blockade.[1]

Comparative Data Table

Parameter	BZP	1-Ethyl-3-(4-methylphenyl)piperazine
Primary Mode	Releaser (Transporter Substrate)	Reuptake Inhibitor (Transporter Blocker)
DAT Affinity (Ki)	~500–1000 nM (Moderate)	Predicted < 200 nM (High)
NET Affinity (Ki)	~50–100 nM (High)	Predicted < 50 nM (Very High)
SERT Affinity	Low (> 5000 nM)	Low-Moderate (Increased by p-Me group)
Potency (In Vivo)	50–150 mg (Active Dose)	Predicted 30–80 mg (Higher Potency)
Duration	6–8 Hours	Predicted 4–6 Hours

Experimental Protocols for Identification

To objectively differentiate these compounds in a laboratory setting, the following self-validating protocols are recommended.

Colorimetric Presumptive Testing

Note: Piperazines often react poorly with Marquis reagent. A specific sequence is required.

- Reagent Preparation:
  - Simon's Reagent: 1% Sodium nitroprusside / 2% Acetaldehyde / Sodium Carbonate buffer.

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- Robadope Reagent: 1% Sodium nitroprusside / Acetone / Sodium Carbonate buffer.

- Procedure:
  - Aliquot 5 mg of sample into ceramic wells.
  - Apply Simon's Reagent to Sample A.
  - Apply Robadope Reagent to Sample B.
- Interpretation:
  - BZP (Secondary Amine): Simon's (-), Robadope (+) (Pink/Red).[1]
  - **1-Ethyl-3-(4-methylphenyl)piperazine** (Tertiary Amine): Simon's (+) (Blue), Robadope (-). [1]
  - Causality: The N-ethyl group makes the target compound a tertiary amine (assuming N4 is unsubstituted or if the "1-ethyl" refers to the only alkylation), whereas BZP is a secondary amine.[1] Correction: If the structure is 1-ethyl-3-aryl, N1 is tertiary, N4 is secondary.[1] Both may react with Robadope unless N4 is also substituted. However, the N-ethyl group on N1 allows reaction with specific tertiary amine tests.

GC-MS Analytical Differentiation

Standard Mass Spectrometry is the gold standard for differentiation due to distinct fragmentation patterns.[1]

- Instrument: Agilent 5977B MSD or equivalent.
- Column: HP-5MS (30m x 0.25mm, 0.25µm).[1]
- Method:
  - Injector: 250°C, Splitless.
  - Oven: 80°C (1 min) → 20°C/min → 300°C (5 min).
- Fragmentation Analysis:

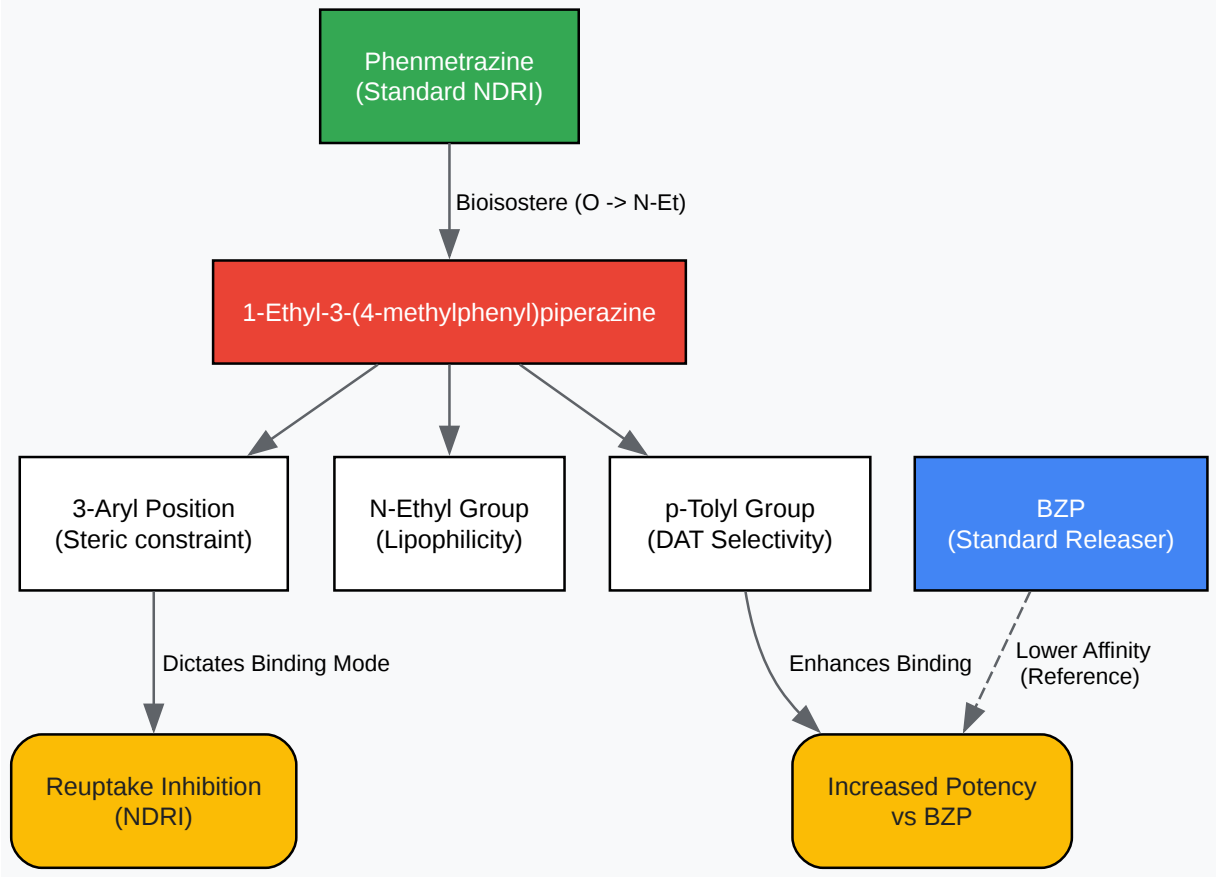
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Compound	Base Peak (m/z)	Key Fragments	Explanation
BZP	91 (Tropylium)	134, 176	Cleavage of the benzyl bond dominates, yielding the stable tropylium ion (m/z 91).[1]
1-Ethyl-3-(4-Me-Ph)	189 or 160	204 (M+), 119	Lacks the benzyl-CH2-N bond.[1] Fragmentation occurs within the piperazine ring or loss of the ethyl group. The p-tolyl moiety yields m/z 119/105.[1]

Synthesis of Pharmacological Logic (Graphviz)

The following diagram maps the logical derivation of the potency prediction based on structural homology.

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Caption: SAR logic deriving the NDRI mechanism and higher potency of the target compound relative to BZP.

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